

A-770041: A Technical Guide to its Chemical Structure and Synthesis

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Anecortave

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Abstract

A-770041 is a potent and selective inhibitor of the enzyme 5-lipoxygenase (5-LO), which plays a crucial role in the biosynthesis of leukotrienes. Leukotrienes are inflammatory mediators involved in a variety of diseases, including asthma, allergic rhinitis, and inflammatory bowel disease. This document provides a comprehensive overview of the chemical structure and synthesis of A-770041, intended to serve as a technical resource for researchers and professionals in the field of drug development. The information presented herein is compiled from publicly available scientific literature and patents.

Chemical Structure and Properties

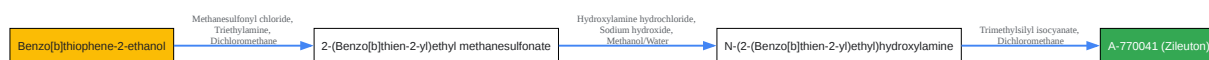
A-770041, also known as zileuton, is a small molecule with the chemical name N-(1-benzo[b]thien-2-ylethyl)-N-hydroxyurea. Its chemical and physical properties are summarized in the table below.

Property	Value	Reference
IUPAC Name	N-(1-benzo[b]thien-2-ylethyl)-N-hydroxyurea	[1][2]
Synonyms	A-770041, Zileuton, Zyflo	[1][2]
CAS Number	111406-87-2	[1][2]
Molecular Formula	C ₁₁ H ₁₂ N ₂ O ₂ S	[1][2]
Molecular Weight	236.29 g/mol	[1][2]
Appearance	White to off-white crystalline powder	[3]
Melting Point	144.2-145.0 °C	[4]
Solubility	Soluble in methanol, ethanol, and acetone. Slightly soluble in water.	[3]

Synthesis of A-770041

The synthesis of A-770041 has been described in the scientific literature and patents. A common synthetic route starts from benzo[b]thiophene-2-ethanol. The overall workflow is depicted in the diagram below, followed by a detailed experimental protocol for a key synthetic step.

Synthetic Workflow



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Caption: Synthetic pathway for A-770041 starting from benzo[b]thiophene-2-ethanol.

Experimental Protocol: Synthesis of N-(2-(Benzo[b]thien-2-yl)ethyl)hydroxylamine

The following protocol is a representative example for the synthesis of a key intermediate in the A-770041 synthesis, based on procedures described in the literature.

Materials:

- 2-(Benzo[b]thien-2-yl)ethyl methanesulfonate
- Hydroxylamine hydrochloride
- Sodium hydroxide
- Methanol
- Water
- Dichloromethane
- Saturated aqueous sodium bicarbonate
- Brine
- Anhydrous sodium sulfate
- Round-bottom flask
- Magnetic stirrer
- Reflux condenser
- Separatory funnel
- Rotary evaporator

Procedure:

- A solution of 2-(benzo[b]thien-2-yl)ethyl methanesulfonate in methanol is added to a freshly prepared aqueous solution of hydroxylamine, formed by reacting hydroxylamine hydrochloride with sodium hydroxide.
- The reaction mixture is heated to reflux and stirred for several hours. The progress of the reaction is monitored by thin-layer chromatography (TLC).
- Upon completion, the reaction mixture is cooled to room temperature and the methanol is removed under reduced pressure using a rotary evaporator.
- The remaining aqueous residue is extracted with dichloromethane.
- The combined organic extracts are washed sequentially with water, saturated aqueous sodium bicarbonate, and brine.
- The organic layer is dried over anhydrous sodium sulfate, filtered, and the solvent is evaporated under reduced pressure to yield crude N-(2-(benzo[b]thien-2-yl)ethyl)hydroxylamine.
- The crude product can be purified by column chromatography on silica gel or by recrystallization.

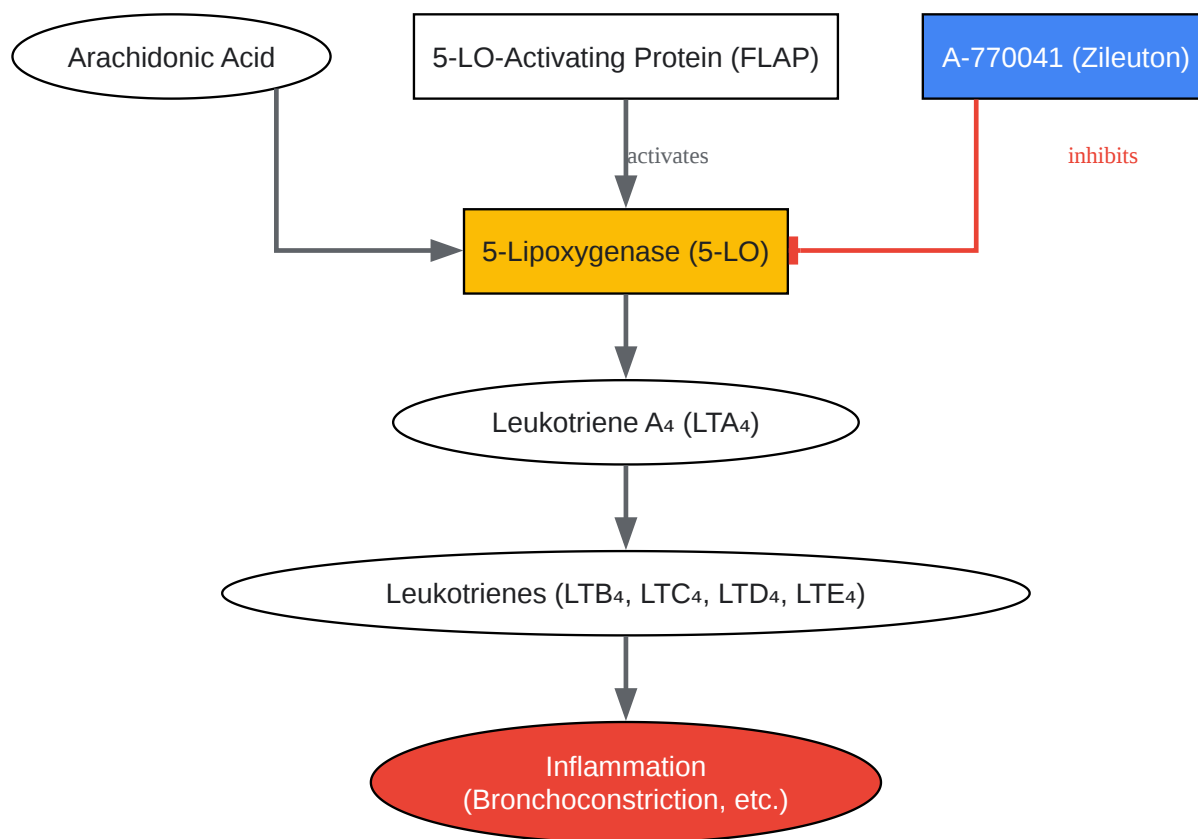
Characterization Data

The structural identity and purity of A-770041 are confirmed by various analytical techniques. A summary of key characterization data is provided in the table below.

Technique	Data	Reference
^1H NMR (CDCl_3 , 300 MHz) δ	7.79-7.72 (m, 2H), 7.35-7.25 (m, 2H), 7.18 (s, 1H), 6.95 (br s, 1H), 6.45 (br s, 1H), 3.84 (t, J = 6.9 Hz, 2H), 3.23 (t, J = 6.9 Hz, 2H)	[5]
^{13}C NMR (CDCl_3 , 75 MHz) δ	161.4, 142.1, 140.0, 139.2, 124.5, 124.2, 123.8, 122.4, 122.3, 52.9, 29.5	[5]
Mass Spectrometry (EI)	m/z 236 (M^+), 177, 149, 131	[2]
Infrared (KBr) ν (cm^{-1})	3440, 3200, 1640, 1560, 1430, 1100, 750	[3]

Signaling Pathways and Mechanism of Action

A-770041 exerts its pharmacological effect by inhibiting the 5-lipoxygenase (5-LO) enzyme. 5-LO is a key enzyme in the arachidonic acid cascade, responsible for the production of leukotrienes. The mechanism of action is illustrated in the following diagram.



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Caption: Mechanism of action of A-770041 in the leukotriene signaling pathway.

By inhibiting 5-LO, A-770041 effectively blocks the synthesis of all leukotrienes, thereby reducing the inflammatory response associated with diseases like asthma.

Conclusion

This technical guide provides a detailed overview of the chemical structure, synthesis, and mechanism of action of A-770041. The provided data and protocols are intended to be a valuable resource for researchers and professionals engaged in the study and development of 5-lipoxygenase inhibitors. Further investigation into novel synthetic routes and the development of analogs of A-770041 could lead to the discovery of new therapeutic agents with improved efficacy and safety profiles.

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